

Application Note: Preparation of Evoxine Stock Solution in DMSO

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Compound of Interest

Compound Name: *Evoxine*

Cat. No.: *B1671825*

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Introduction

Evoxine is a furoquinoline alkaloid naturally found in various plant species, including *Skimmia reevesiana* and *Teclea gerrardii*.^{[1][2]} It has garnered scientific interest due to its diverse biological activities. Research has shown that **Evoxine** can counteract CO₂-induced immune suppression, exhibits moderate antiplasmodial activity, and shows antimicrobial effects against a range of bacteria.^{[1][3]} Specifically, it can inhibit the expression of interleukin-6 (IL-6) and the chemokine CCL2 in human macrophages.^[3] Given its poor solubility in water, preparing a concentrated stock solution in an appropriate organic solvent is a critical first step for its use in *in vitro* and *in vivo* studies.^[2]

Dimethyl sulfoxide (DMSO) is a widely used polar aprotic solvent capable of dissolving a broad spectrum of both polar and nonpolar compounds, making it an ideal vehicle for preparing stock solutions of water-insoluble molecules like **Evoxine** for biological assays.^{[4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **Evoxine** stock solutions using DMSO.

Compound and Solvent Data

Quantitative data for **Evoxine** and the solvent DMSO are summarized below for easy reference.

Table 1: **Evoxine** Properties

Property	Value	Source
CAS Number	522-11-2	[1] [6] [7]
Molecular Formula	C ₁₈ H ₂₁ NO ₆	[2] [6]
Molecular Weight	347.36 g/mol	[2] [3] [7]
Appearance	Solid powder	[2] [7]
Purity	≥95% - 98%	[1] [7]
Solubility	Soluble in DMSO, Methanol, Ethanol, Chloroform, Acetone. Insoluble in water.	[1] [2]

| Powder Storage | Store at +4°C or -20°C in a dark, dry place. [\[2\]](#)[\[8\]](#) |

Table 2: DMSO Properties

Property	Value	Source
Formula	(CH₃)₂SO	[4]
Molar Mass	78.13 g/mol	[4]
Appearance	Colorless liquid	[4]
Boiling Point	189 °C (372 °F)	[4]
Melting Point	19 °C (66 °F)	[4]

| Solubility in Water | Miscible [\[4\]](#) |

Experimental Protocols

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling **Evoxine** powder and

DMSO.

- Handle **Evoxine** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin.^[5] Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Evoxine** and DMSO before starting any work.^[9]
^[10]^[11]

Protocol for Preparing a 10 mM Evoxine Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Evoxine** in DMSO. Adjust calculations as needed for different volumes or concentrations.

Materials and Equipment:

- **Evoxine** powder (purity ≥98%)
- Anhydrous/biotechnology-grade DMSO
- Analytical balance
- Microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

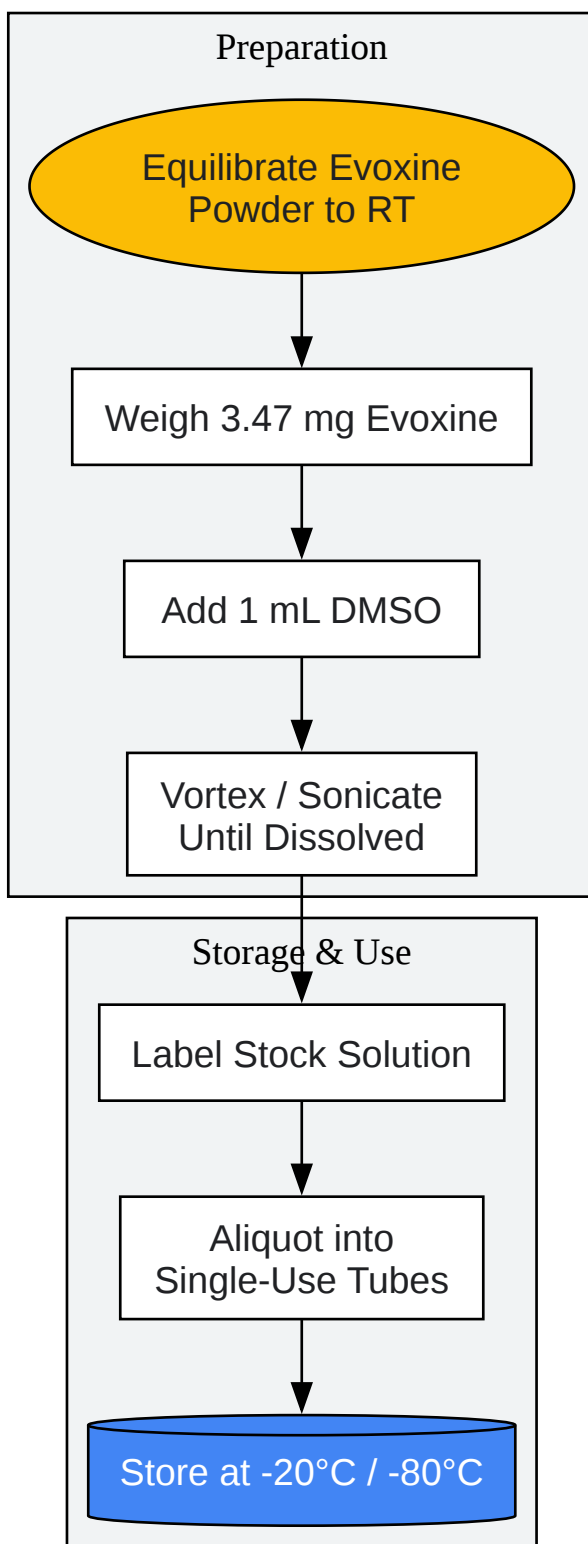
Calculation: To prepare a stock solution of a specific molarity, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

- Example for 1 mL of 10 mM **Evoxine**:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 347.36 \text{ g/mol} / 1000$

- Mass (mg) = 3.47 mg

Procedure:

- Equilibrate: Before opening, allow the vial of **Evoxine** powder to equilibrate to room temperature for at least 30-60 minutes to prevent condensation of moisture.[\[1\]](#)
- Weighing: Carefully weigh out 3.47 mg of **Evoxine** powder using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **Evoxine** powder.
- Dissolution: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution against a light source to ensure no particulates are present.
- Labeling: Clearly label the tube with the compound name ("**Evoxine**"), concentration (10 mM in DMSO), preparation date, and your initials.
- Storage: For short-term storage (up to two weeks), the solution can be kept at 4°C.[\[1\]](#) For long-term storage, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes and store at -20°C or -80°C for up to 3-6 months.[\[8\]](#)[\[12\]](#) Avoid repeated freeze-thaw cycles.[\[8\]](#)



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Caption: Workflow for preparing **Evoxine** stock solution in DMSO.

Application Protocol: Dilution for Cell-Based Assays

When preparing working solutions for cell culture experiments, it is crucial to minimize the final DMSO concentration to prevent cellular toxicity. A final concentration of <0.5% DMSO is recommended, and a vehicle control (media with the same final DMSO concentration) should always be included in the experiment.[8]

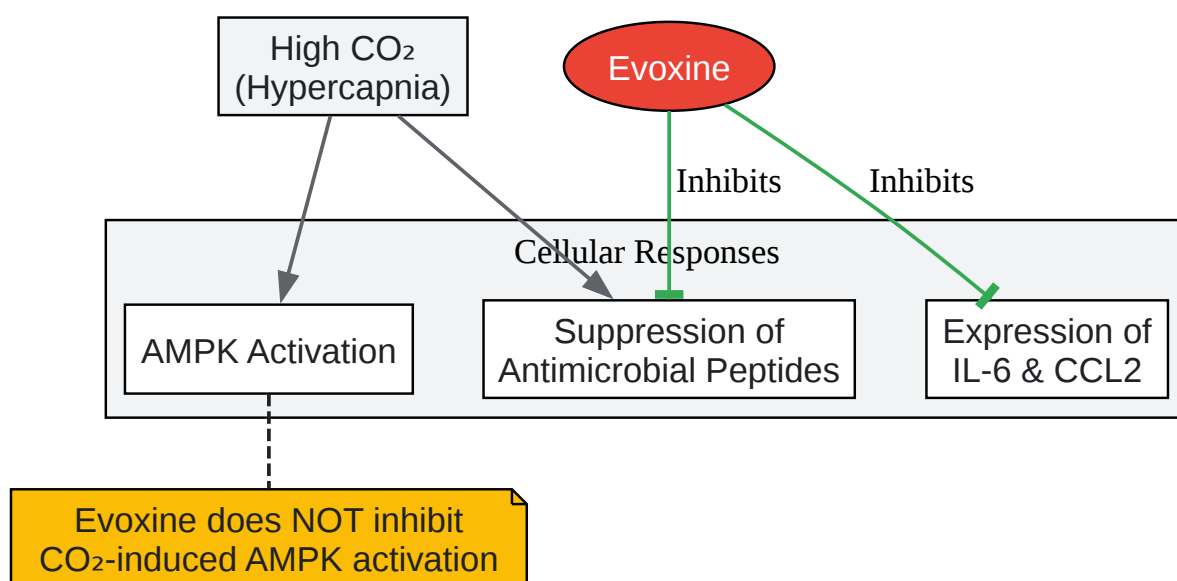
Procedure:

- Thaw Stock: Thaw a single aliquot of the 10 mM **Evoxine** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Perform a serial or stepwise dilution of the stock solution in cell culture medium to avoid precipitation of the compound.[8] For example, to achieve a 10 µM final concentration from a 10 mM stock, first dilute the stock 1:100 in media (to 100 µM), then dilute this intermediate solution 1:10 into the final cell culture well.
- Final Dilution Calculation:
 - Goal: Prepare 2 mL of cell culture medium with a final **Evoxine** concentration of 10 µM.
 - Using the formula $C_1V_1 = C_2V_2$:
 - C_1 (Stock Concentration) = 10 mM = 10,000 µM
 - C_2 (Final Concentration) = 10 µM
 - V_2 (Final Volume) = 2 mL = 2000 µL
 - V_1 (Volume of Stock) = $(C_2 \times V_2) / C_1 = (10 \text{ µM} \times 2000 \text{ µL}) / 10000 \text{ µM} = 2 \text{ µL}$
 - Action: Add 2 µL of the 10 mM stock solution to 1998 µL of cell culture medium.
- Vehicle Control: Prepare a control sample by adding 2 µL of pure DMSO to 1998 µL of cell culture medium. This results in a final DMSO concentration of 0.1%, which matches the treatment condition.

- Mix and Apply: Mix the working solution gently by pipetting and immediately add it to the cells.

Evoxine's Reported Biological Effects

Evoxine has been reported to modulate specific immune responses. The diagram below illustrates its known pharmacological effects based on current literature. It selectively counteracts the CO₂-induced transcriptional suppression of antimicrobial peptides without affecting other pathways like CO₂-induced AMPK activation.[1][2]



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Caption: Logical diagram of **Evoxine**'s known biological effects.

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